

# CVT-313 solubility DMSO ethanol stock solution

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## Compound Focus: Cvt-313

CAS No.: 199986-75-9

Cat. No.: S524588

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## Physicochemical Properties and Solubility

**CVT-313** (CAS 199986-75-9) has a molecular weight of 400.47 g/mol and the molecular formula  $C_{20}H_{28}N_6O_3$  [1] [2] [3]. It typically appears as a white to off-white solid powder [1] [4].

**Solubility Data for Stock Solution Preparation** The following table summarizes the solubility of **CVT-313** in various solvents, which is crucial for preparing stock solutions [2] [5] [4].

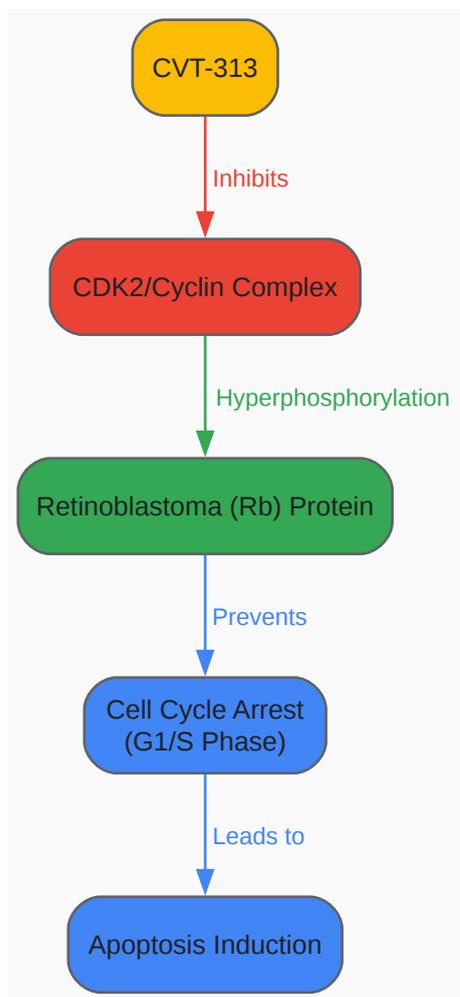
Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	80 - 100 mg/mL	199.8 - 249.7 mM	Hygroscopic DMSO can reduce solubility; use fresh, anhydrous DMSO [2] [5] [6].
Ethanol	40 - 80 mg/mL	99.9 - 199.8 mM	Gentle warming may be required to achieve full solubility [2] [5] [7].
Water	Insoluble	Insoluble	Not recommended for direct dissolution [2] [5].

**Recommended In Vivo Formulations** For animal studies, the following formulations have been validated and are recommended to achieve a clear solution or homogeneous suspension [2] [5]:

Formulation	Final Concentration	Preparation Example (for 1 mL)
5% DMSO + 40% PEG300 + 5% Tween 80 + 50% ddH <sub>2</sub> O	4.0 mg/mL (9.99 mM)	Add 50 $\mu$ L of 80 mg/mL DMSO stock to 400 $\mu$ L PEG300 → mix → add 50 $\mu$ L Tween 80 → mix → add 500 $\mu$ L ddH <sub>2</sub> O [2] [5].
5% DMSO + 95% Corn Oil	2.0 mg/mL (4.99 mM)	Add 50 $\mu$ L of 40 mg/mL DMSO stock to 950 $\mu$ L corn oil → mix evenly [2] [5].
Homogeneous Suspension in 0.5% CMC-Na	$\geq$ 5 mg/mL ( $\geq$ 12.5 mM)	Add 5 mg of CVT-313 powder to 1 mL of 0.5% carboxymethyl cellulose sodium (CMC-Na) salt solution → mix evenly [2] [5].

## Biological Activity and Experimental Protocols

**CVT-313** acts as a potent, selective, reversible, and ATP-competitive inhibitor of CDK2. Its mechanism and typical experimental applications are summarized in the diagram below.



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### Key Biological Effects

- **Enzyme Inhibition:** **CVT-313** is a potent and selective inhibitor of CDK2. The table below shows its reported half-maximal inhibitory concentrations (IC<sub>50</sub>) for different kinases [1] [4] [8].

Kinase Target	Reported IC <sub>50</sub>
CDK2/Cyclin A	0.18 - 0.5 μM
CDK2/Cyclin E	0.176 μM
CDK5/p25	0.42 - 0.49 μM
CDK1/Cyclin B	2.3 - 4.2 μM
CDK4/Cyclin D1	215 μM

- **Cellular Effects:** In cells, **CVT-313** inhibits the hyperphosphorylation of the retinoblastoma (Rb) protein, leading to cell cycle arrest at the G1/S boundary [1] [2] [7]. It inhibits the growth of various human, rat, and mouse cells with IC<sub>50</sub> values for growth arrest ranging from **1.25 to 20 μM** [1] [2] [7].

In some cancer cell lines, such as diffuse large B-cell lymphoma (DLBCL), it can also induce apoptosis [7].

## Detailed Experimental Protocols

- **Enzyme Assay (from reference [1] [6])**

- **Procedure:** Combine purified substrate (e.g., CDC5L-His6) with [ $\gamma$ - $^{32}$ P]ATP and a source of kinase activity (e.g., COS-7 cell extract) in a reaction buffer (e.g., 20 mM HEPES, pH 7.5, 50 mM NaCl, 10 mM MgCl<sub>2</sub>, and protease/phosphatase inhibitors).
- **Inhibition:** Include **CVT-313** at a final concentration of **1  $\mu$ M** as a specific inhibitor.
- **Incubation:** Incubate the mixture at **30°C for 10 minutes**.
- **Detection:** Stop the reaction and separate phosphorylated proteins by SDS-PAGE. Analyze phosphorylation by autoradiography or other appropriate methods.

- **Cell-based Assay (from references [1] [2] [7])**

- **Cell Line:** This protocol is commonly used with **MRC-5 cells** (human lung fibroblast) but has also been applied to other lines.
- **Culture Conditions:** Grow cells in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 5% fetal calf serum.
- **Dosing:** Add **CVT-313** to exponentially growing cells. Effective concentrations used in literature range from **5 to 25  $\mu$ M**, with a common concentration of **12.5  $\mu$ M**.
- **Incubation Time:** Treat cells for **24 to 48 hours**.
- **Analysis:**
  - **Proliferation:** Measure cell proliferation using a non-radioactive kit like CellTiter 96.
  - **Cell Cycle Analysis:** For FACS analysis, trypsinize cells, fix in 70% ice-cold ethanol, and treat with RNase A and propidium iodide. Analyze DNA content using a flow cytometer.

## Handling and Storage Instructions

- **Storage:** Store the powder at **-20°C**. Under these conditions, it is stable for at least 3 years [1] [3]. Stock solutions in DMSO should be aliquoted and stored at **-80°C** for up to 2 years or at **-20°C** for 1 year. Avoid repeated freeze-thaw cycles [4].
- **Stability:** The solid material is stable at ambient temperature for several days, making it suitable for ordinary shipping processes [1].
- **Safety Note:** This product is for research use only and is not intended for diagnostic or human use [1] [3] [7].

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## References

1. - CVT 199986-75-9\_CDK\_Cell Cycle\_Signaling... 313 [peptidedb.com]
2. CVT-313 | CDK inhibitor | Mechanism | Concentration [selleckchem.com]
3. CVT 313 | Non-selective CDKs [tocris.com]
4. CVT-313 (Synonyms: Cdk2 Inhibitor III) [medchemexpress.com]
5. CVT-313 Datasheet [selleckchem.com]
6. - CVT | inhibitor of CDK2 | CAS# 199986-75-9 | InvivoChem 313 [invivochem.com]
7. CVT-313 - Selective Cdk2 Inhibitor for Cell Cycle Research [apexbt.com]
8. - CVT | CAS 199986-75-9 | SCBT - Santa Cruz Biotechnology 313 [scbt.com]

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